

# Solid-Phase Extraction of Trifluralin from Water Samples: An Application Note and Protocol

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Compound of Interest		
Compound Name:	Trifluralin	
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## Introduction

Trifluralin is a selective, pre-emergence dinitroaniline herbicide used to control various annual grasses and broadleaf weeds in agriculture.[1][2] Due to its persistence in soil and potential for runoff into water bodies, monitoring its presence in environmental water samples is crucial for ensuring environmental and human health.[1] Solid-phase extraction (SPE) is a widely adopted technique for the selective extraction and concentration of Trifluralin from water samples prior to chromatographic analysis.[3][4] This application note provides a detailed protocol for the extraction of Trifluralin from water samples using C18 reversed-phase SPE cartridges, followed by analysis with gas chromatography (GC) or liquid chromatography (LC).

# **Principle of Solid-Phase Extraction**

Solid-phase extraction is a sample preparation technique that separates components of a mixture in a liquid sample based on their physical and chemical properties. For **Trifluralin**, a hydrophobic compound, reversed-phase SPE is highly effective. In this method, the water sample is passed through a solid sorbent (the stationary phase), which retains the hydrophobic **Trifluralin**. Less hydrophobic and polar impurities are washed away. Finally, a non-polar organic solvent is used to elute the retained **Trifluralin** from the sorbent, providing a concentrated and cleaned-up sample for analysis. The most commonly used stationary phase for **Trifluralin** extraction is C18-bonded silica.

## **Quantitative Data Summary**



The following table summarizes the performance data of the described SPE method for **Trifluralin** analysis in water samples.

Parameter	Value	Reference
Recovery	79% - 99%	
Limit of Detection (LOD)	0.01 μg/L	
Limit of Quantification (LOQ)	0.01 μg/L	-
Relative Standard Deviation (RSD)	2% - 12%	-

# **Experimental Protocol**

This protocol details the manual solid-phase extraction procedure for a 1-liter water sample.

## **Materials and Reagents**

- SPE Cartridges: C18-bonded silica, 500 mg, 6 mL
- **Trifluralin** analytical standard (≥99% purity)
- Methanol (HPLC grade or equivalent)
- Acetonitrile (HPLC grade or equivalent)
- Acetone (HPLC grade or equivalent)
- Iso-octane (Pesticide residue grade)
- LC-MS grade water
- Anhydrous Sodium Sulfate
- Nitrogen gas (high purity)
- Glassware: Volumetric flasks, graduated cylinders, Pasteur pipettes, collection vials



- SPE Vacuum Manifold
- Sample Filtration Apparatus (e.g., 0.45 μm nylon membrane filters)

## **Sample Preparation**

- Collect the water sample in a clean, amber glass bottle.
- If the sample contains particulate matter, filter it through a  $0.45~\mu m$  nylon membrane filter to prevent clogging of the SPE cartridge.
- For enhanced accuracy, an internal standard such as Trifluralin-d14 can be added to the water sample before extraction.

### **Solid-Phase Extraction Procedure**

- Cartridge Conditioning:
  - Place the C18 SPE cartridge on a vacuum manifold.
  - Condition the cartridge by passing 5 mL of methanol through it, followed by 5 mL of LC-MS grade water. Do not allow the cartridge to go dry at this stage. A slow, dropwise flow should be maintained.
- Sample Loading:
  - Load the 1-liter water sample onto the conditioned SPE cartridge.
  - Maintain a consistent flow rate of approximately 5 mL/min.
- Washing (Interference Removal):
  - After the entire sample has passed through, wash the cartridge with 5 mL of a 10%
    methanol in water solution to remove any polar interferences that may have been retained.
- Drying:
  - Dry the cartridge thoroughly by drawing a vacuum through it for 10-20 minutes. This step is crucial to remove any residual water before elution. Alternatively, a drying cartridge



containing anhydrous sodium sulfate can be attached below the C18 cartridge.

#### Elution:

- Place a collection vial inside the vacuum manifold under the cartridge.
- Elute the retained **Trifluralin** from the cartridge using two 3 mL aliquots of acetonitrile.
  Other effective elution solvents include acetone or iso-octane. Allow the solvent to soak the sorbent for a few minutes before applying the vacuum to ensure complete elution.

## **Eluate Concentration and Reconstitution**

- Evaporate the collected eluate to dryness under a gentle stream of nitrogen at 40°C.
- Reconstitute the residue in a suitable solvent (e.g., 1 mL of iso-octane or mobile phase for LC analysis) for subsequent chromatographic analysis.

## **Analytical Finish**

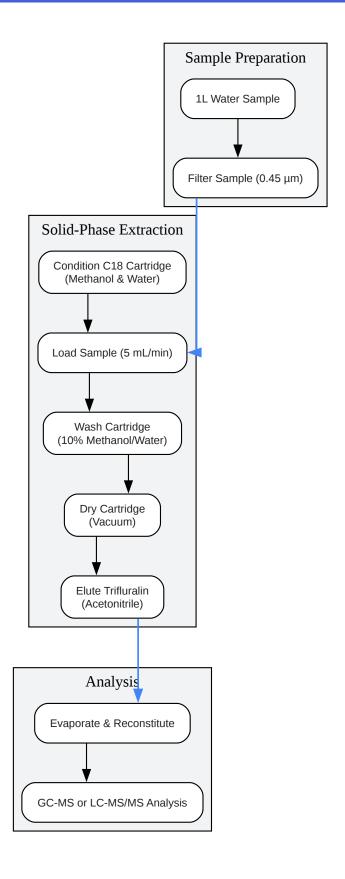
The extracted and concentrated sample is now ready for instrumental analysis. Common analytical techniques for **Trifluralin** include:

- Gas Chromatography (GC) with an Electron Capture Detector (ECD) or Mass Spectrometry (MS).
- Liquid Chromatography with tandem Mass Spectrometry (LC-MS/MS).

# **Workflow Diagram**

The following diagram illustrates the key steps of the solid-phase extraction protocol for **Trifluralin**.





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Caption: Workflow for Trifluralin Solid-Phase Extraction.



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